

# Improving the solubility of Raf265 for experiments

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## Compound of Interest

Compound Name: Raf265

Cat. No.: B1314548

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## Technical Support Center: Raf265

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in effectively using **Raf265** in their experiments.

## Frequently Asked Questions (FAQs)

Q1: What is **Raf265** and what are its primary targets?

**Raf265**, also known as CHIR-265, is a potent, orally bioavailable small molecule inhibitor of multiple intracellular kinases.<sup>[1]</sup> Its primary targets are the RAF kinases (B-RAF, C-RAF, and mutant B-RAF V600E) and Vascular Endothelial Growth Factor Receptor 2 (VEGFR2).<sup>[1][2]</sup> By inhibiting these targets, **Raf265** can suppress tumor cell proliferation and angiogenesis.<sup>[2][3]</sup> It is classified as a member of the benzimidazole class of compounds.<sup>[3]</sup>

Q2: What is the solubility of **Raf265** in common laboratory solvents?

**Raf265** is a lipophilic molecule with poor aqueous solubility (approximately 1  $\mu\text{M}$ ).<sup>[4]</sup> Its solubility in common organic solvents is summarized in the table below. For in vitro assays, Dimethyl Sulfoxide (DMSO) is the most common solvent for preparing stock solutions.<sup>[5][6][7]</sup>

## Solubility of Raf265

Solvent	Solubility	Notes
DMSO	$\geq 26$ mg/mL (50.15 mM)[8] to 100 mg/mL (192.89 mM)[5][7]	Use fresh, high-quality DMSO as moisture can reduce solubility.[7]
Ethanol	10 mg/mL (19.29 mM)[8] to 33 mg/mL (63.65 mM)[5][7]	May require sonication to fully dissolve.[8]
Water	Insoluble[5][7]	

Q3: My **Raf265** is not dissolving properly. What can I do?

If you are experiencing difficulty dissolving **Raf265**, consider the following troubleshooting steps:

- Use the appropriate solvent: For creating stock solutions for in vitro experiments, DMSO is the recommended solvent.[5][6][7]
- Ensure solvent quality: Use anhydrous, high-purity DMSO. The presence of water can significantly decrease the solubility of **Raf265**. [7]
- Sonication: Gentle sonication in a water bath can aid in the dissolution of the compound in ethanol.[8]
- Warming: For certain formulations, gentle warming may be necessary to achieve a clear solution.[8]
- Fresh preparation: It is always best to prepare solutions fresh for each experiment to avoid potential precipitation over time.

## Experimental Protocols

### Protocol 1: Preparation of **Raf265** Stock Solution for In Vitro Assays

This protocol describes the preparation of a 10 mM stock solution of **Raf265** in DMSO.

Materials:

- **Raf265** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

#### Procedure:

- Calculate the required amount of **Raf265** and DMSO to prepare the desired volume and concentration of the stock solution. The molecular weight of **Raf265** is 518.41 g/mol .[6]
- Weigh the calculated amount of **Raf265** powder and place it in a sterile microcentrifuge tube.
- Add the corresponding volume of anhydrous DMSO to the tube.
- Vortex the solution thoroughly until the **Raf265** is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to one year or at -80°C for up to two years.[8]

#### Protocol 2: Formulation of **Raf265** for In Vivo Animal Studies

Due to its poor aqueous solubility, **Raf265** requires a specific vehicle for oral administration in animal models. The following is a common formulation.

#### Materials:

- **Raf265** powder
- Ethanol (EtOH)
- Polyethylene glycol 300 (PEG300)

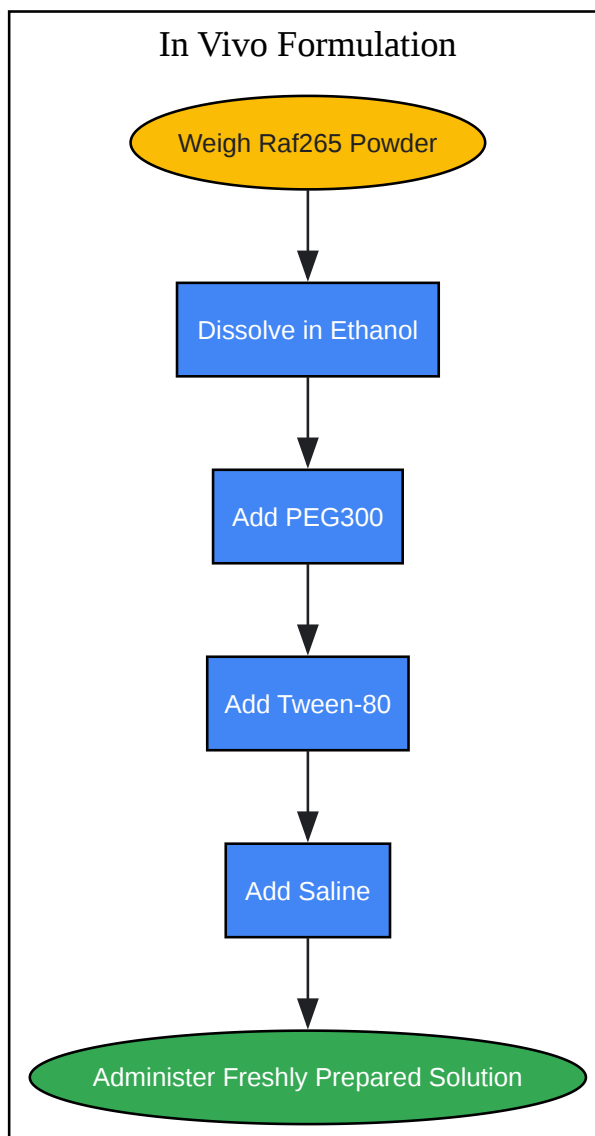
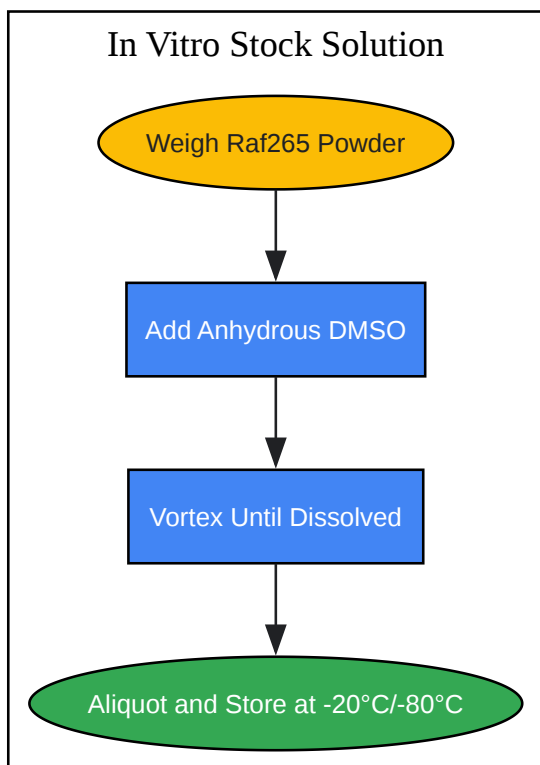
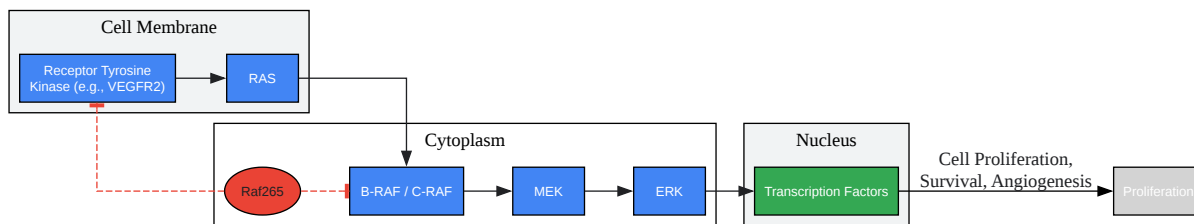
- Tween-80
- Saline (0.9% NaCl)

#### Procedure:

- Prepare the vehicle by mixing the components in the following ratio: 10% EtOH, 40% PEG300, 5% Tween-80, and 45% saline.
- First, dissolve the calculated amount of **Raf265** in ethanol.
- Add PEG300 to the solution and mix thoroughly.
- Add Tween-80 and mix again until the solution is clear.
- Finally, add the saline to the mixture and mix to obtain a clear solution with a solubility of at least 1 mg/mL.<sup>[8]</sup>
- This formulation should be prepared fresh before each administration.

## Visualizations

### Raf265 Signaling Pathway



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## References

- 1. RAF265(CHIR-265) | 927880-90-8 [chemicalbook.com]
- 2. aacrjournals.org [aacrjournals.org]
- 3. Raf265 | C24H16F6N6O | CID 11656518 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Discovery of RAF265: A Potent mut-B-RAF Inhibitor for the Treatment of Metastatic Melanoma - PMC [pmc.ncbi.nlm.nih.gov]
- 5. RAF265 - LKT Labs [lktlabs.com]
- 6. ChemGood [chemgood.com]
- 7. selleckchem.com [selleckchem.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
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